

Application Notes and Protocols for Acetalin-1

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Compound of Interest

Compound Name: *Acetalin-1*

Cat. No.: *B174440*

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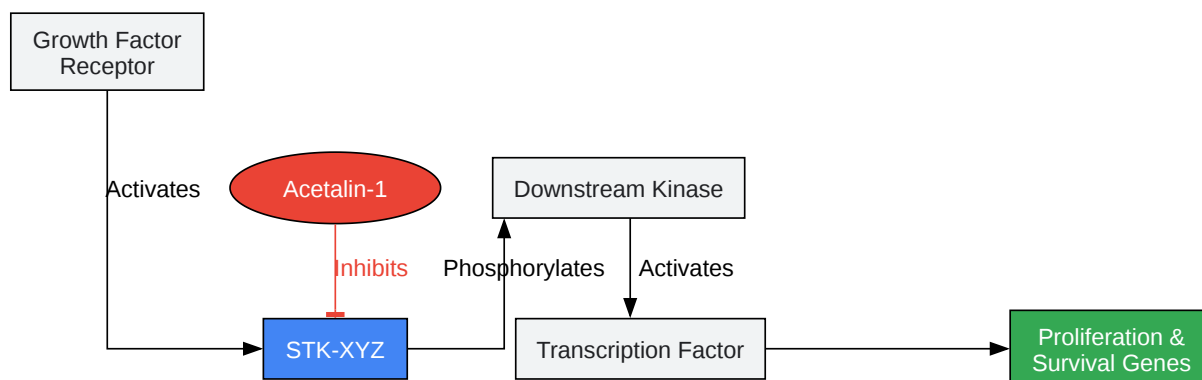
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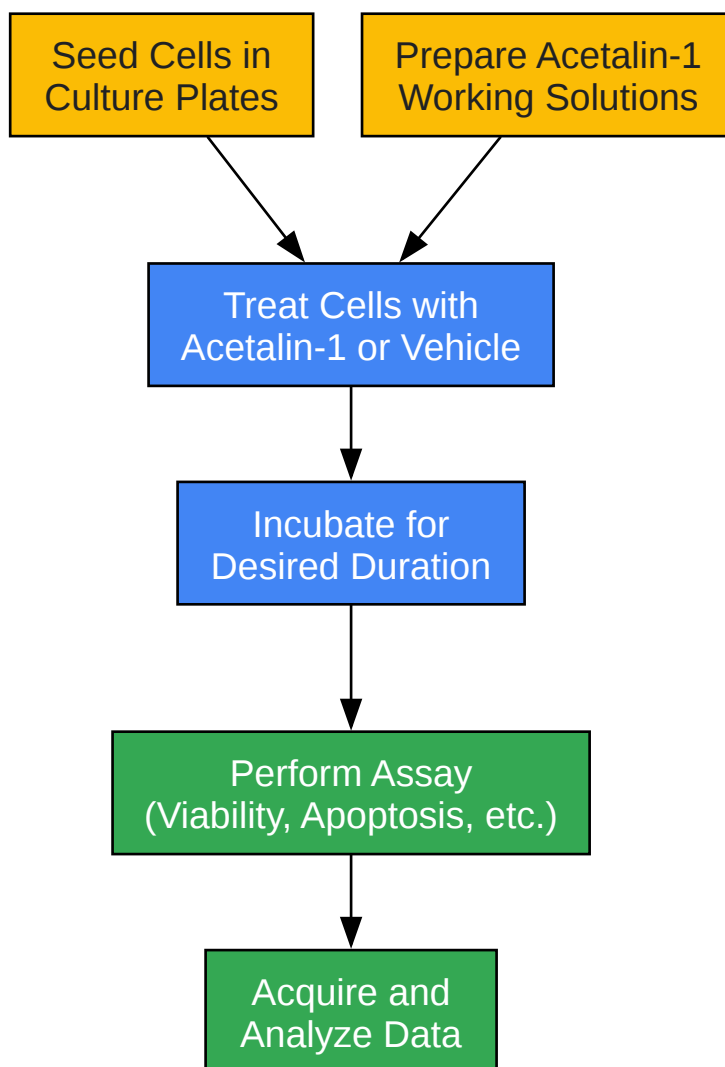
Introduction

Acetalin-1 is a novel, potent, and selective small molecule inhibitor of the Serine/Threonine Kinase XYZ (STK-XYZ). The STK-XYZ signaling pathway is a critical regulator of cell proliferation and survival, and its aberrant activation is implicated in various oncogenic processes. **Acetalin-1** provides researchers with a powerful tool for investigating the roles of STK-XYZ in cell-based models. This document provides detailed protocols for the use of **Acetalin-1** in cell culture experiments, including methods for assessing its impact on cell viability, proliferation, and apoptosis.

Mechanism of Action

Acetalin-1 exerts its biological effects by competitively binding to the ATP-binding pocket of STK-XYZ, thereby preventing its phosphorylation and subsequent activation of downstream signaling cascades. This inhibition leads to the downregulation of pro-proliferative and anti-apoptotic proteins, ultimately resulting in cell cycle arrest and induction of apoptosis in cells with a hyperactivated STK-XYZ pathway.





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